

p-Tolylphosphonic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *p*-Tolylphosphonic acid

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This technical guide provides an in-depth overview of **p-Tolylphosphonic acid**, a member of the organophosphorus compound family. This document consolidates essential information regarding its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and a visual representation of a general experimental workflow.

Core Properties of p-Tolylphosphonic Acid

p-Tolylphosphonic acid, identified by the CAS number 3366-72-1, possesses the molecular formula $C_7H_9O_3P$.^{[1][2]} Its molecular weight is 172.12 g/mol.^[1] A summary of its key physical and chemical properties is presented in the table below. It is important to note that while this data is compiled from various chemical suppliers, experimental values can vary.

Property	Value	Reference
CAS Number	3366-72-1	^{[1][2]}
Molecular Formula	$C_7H_9O_3P$	^[1]
Molecular Weight	172.12 g/mol	^[1]

Experimental Protocols

The synthesis and analysis of **p-Tolylphosphonic acid** are crucial for its application in research and development. The following sections detail generalized experimental methodologies.

Synthesis of p-Tolylphosphonic Acid via the Michaelis-Arbuzov Reaction

The Michaelis-Arbuzov reaction is a widely utilized method for the formation of carbon-phosphorus bonds, making it a suitable pathway for the synthesis of **p-Tolylphosphonic acid**. This protocol is a generalized procedure and may require optimization for specific laboratory conditions.

Materials:

- p-Tolyl halide (e.g., p-bromotoluene or p-iodotoluene)
- Trialkyl phosphite (e.g., triethyl phosphite)
- Anhydrous reaction solvent (e.g., toluene or xylene)
- Inert gas (e.g., nitrogen or argon)
- Hydrochloric acid (concentrated)
- Standard laboratory glassware for reflux and distillation

Procedure:

- **Reaction Setup:** Assemble a reflux apparatus consisting of a round-bottom flask, a condenser, and a drying tube, all under an inert atmosphere.
- **Reagent Addition:** Charge the round-bottom flask with the p-tolyl halide and the trialkyl phosphite in the chosen anhydrous solvent.
- **Reaction:** Heat the reaction mixture to reflux and maintain this temperature for several hours. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).

- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Remove the solvent and any unreacted starting materials under reduced pressure.
- **Hydrolysis:** Add concentrated hydrochloric acid to the residue and heat the mixture to reflux to hydrolyze the phosphonate ester to the corresponding phosphonic acid.
- **Isolation and Purification:** Cool the reaction mixture, which should result in the precipitation of **p-Tolylphosphonic acid**. Collect the solid product by filtration, wash it with cold water, and dry it under vacuum. Further purification can be achieved by recrystallization from a suitable solvent.

Analysis of p-Tolylphosphonic Acid by High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography (HPLC) is a robust analytical technique for determining the purity and concentration of **p-Tolylphosphonic acid**. The following is a general HPLC method that can be adapted for this purpose.

Instrumentation and Materials:

- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 4.6 mm x 150 mm, 5 µm particle size)
- Mobile phase: A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol)
- **p-Tolylphosphonic acid** standard
- Sample solvent (e.g., mobile phase or a mixture of water and organic solvent)

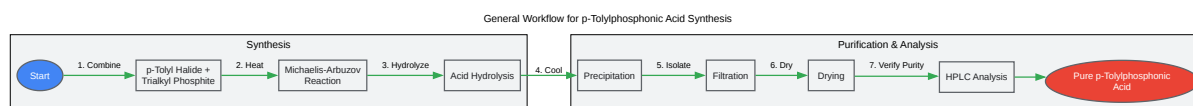
Procedure:

- **Mobile Phase Preparation:** Prepare the mobile phase by mixing the aqueous buffer and the organic solvent in a suitable ratio. Degas the mobile phase before use.

- **Standard Solution Preparation:** Prepare a stock solution of the **p-Tolylphosphonic acid** standard of a known concentration in the sample solvent. Prepare a series of calibration standards by diluting the stock solution.
- **Sample Preparation:** Accurately weigh and dissolve the **p-Tolylphosphonic acid** sample in the sample solvent to a known concentration.
- **Chromatographic Conditions:**
 - **Column:** C18 reversed-phase column
 - **Mobile Phase:** Isocratic or gradient elution with a mixture of aqueous buffer and organic solvent.
 - **Flow Rate:** Typically 1.0 mL/min.
 - **Detection:** UV detection at a wavelength where **p-Tolylphosphonic acid** has significant absorbance.
 - **Injection Volume:** Typically 10-20 µL.
- **Analysis:** Inject the standard solutions to generate a calibration curve. Inject the sample solution to determine the concentration and purity of **p-Tolylphosphonic acid**.

Experimental Workflow Visualization

The following diagram illustrates a general workflow for the synthesis and purification of **p-Tolylphosphonic acid**.



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Caption: General workflow for the synthesis and purification of **p-Tolylphosphonic acid**.

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References

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